

# Essential Safety and Operational Guide for Handling ATP synthase inhibitor 2

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: ATP synthase inhibitor 2

Cat. No.: B10857221

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This guide provides crucial safety and logistical information for the handling and disposal of **ATP synthase inhibitor 2** (CAS No. 2814540-76-4). As a novel research chemical with limited safety data, it is imperative to treat this compound with a high degree of caution. The following procedures are based on general best practices for handling potentially hazardous bioactive small molecules.

## Compound Identification and Properties

A summary of the key quantitative data for **ATP synthase inhibitor 2** is provided in the table below.

| Property          | Value  |
|-------------------|--|
| Chemical Name     | N-[[2-(Methylthio)-3-quinolinyl]methyl]-L-tyrosine methyl ester                            |
| CAS Number        | 2814540-76-4   |
| Molecular Formula | C <sub>21</sub> H <sub>22</sub> N <sub>2</sub> O <sub>3</sub> S                            |
| Molecular Weight  | 382.48 g/mol   |
| Known Activity    | Pseudomonas aeruginosa (PA) ATP synthase inhibitor (IC <sub>50</sub> = 10 µg/mL).[1][2][3] |
| Solubility        | Soluble in DMSO (up to 250 mg/mL with ultrasonic assistance).[1]                           |
| Storage           | Powder: -20°C for up to 3 years. In solvent: -80°C for up to 1 year.[4]                    |

## Hazard Assessment and Safety Precautions

As a specific Safety Data Sheet (SDS) for **ATP synthase inhibitor 2** is not readily available, it must be handled as a compound with unknown toxicity. The general class of ATP synthase inhibitors has been shown to have potential toxic effects on vital organs such as the nervous system, heart, and kidneys.[5][6][7] Therefore, stringent safety measures are mandatory.

Personal Protective Equipment (PPE):

A foundational principle of laboratory safety is the consistent and correct use of PPE. The minimum required PPE for handling **ATP synthase inhibitor 2** is outlined below.

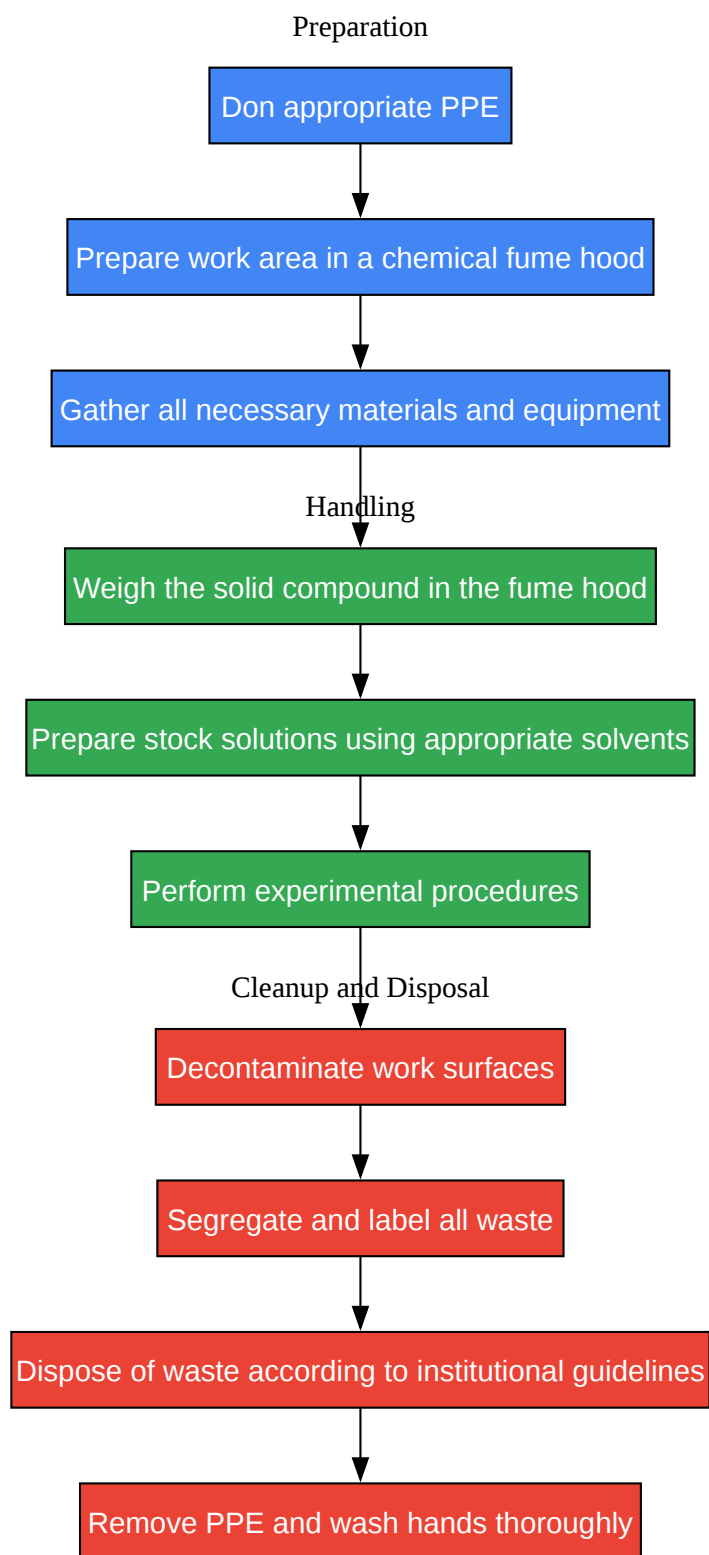
| PPE Category           | Specification   | Rationale   |
|------------------------|---|---|
| Eye/Face Protection    | ANSI Z87.1-compliant safety glasses with side shields or chemical splash goggles. A face shield should be worn over safety glasses/goggles when there is a splash hazard.   | Protects eyes from splashes and airborne particles. A face shield offers a broader range of protection for the entire face. |
| Hand Protection        | Nitrile or neoprene gloves. Consider double-gloving for added protection.   | Provides a barrier against skin contact. Inspect gloves before each use and change them immediately if contaminated.        |
| Body Protection        | A laboratory coat (Nomex® or similar flame-resistant material is recommended if flammable solvents are in use).   | Protects skin and personal clothing from contamination.   |
| Footwear               | Closed-toe and closed-heel shoes.   | Prevents injuries from spills and dropped objects.  |
| Respiratory Protection | A risk assessment should be conducted to determine if a respirator is necessary. If working with the solid compound where dust may be generated, or if creating aerosols, a NIOSH-approved respirator is recommended. | Protects against inhalation of the compound.  |

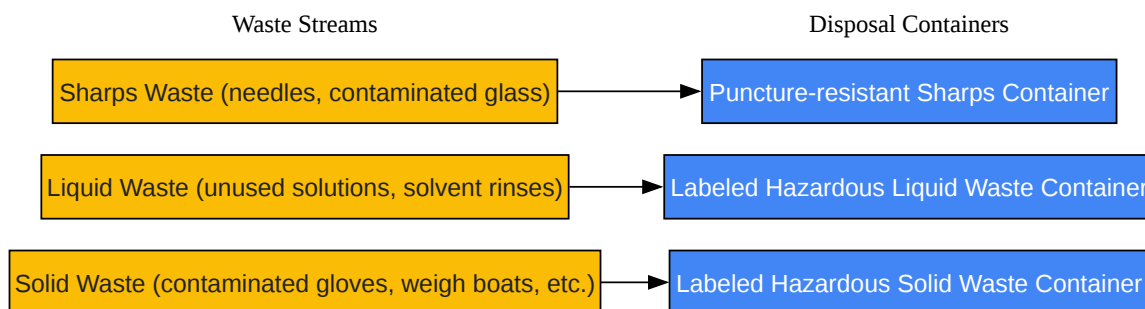
Engineering Controls:

| Control          | Specification   | Rationale  |
|------------------|---|--|
| Ventilation      | All handling of ATP synthase inhibitor 2, especially weighing of the solid and preparation of solutions, should be conducted in a certified chemical fume hood. | Minimizes the risk of inhalation exposure.                         |
| Safety Equipment | An operational eyewash station and safety shower must be readily accessible in the work area.   | Provides immediate decontamination in case of accidental exposure. |

## Operational Plan: Step-by-Step Handling Procedures

The following workflow provides a procedural guide for the safe handling of **ATP synthase inhibitor 2**.





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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)